Spectroscopic Data of 1-(2,6-Dichlorophenyl)ethanol: A Technical Guide

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Compound of Interest

Compound Name:	*1-(2,6-Dichlorophenyl)ethanol*
CAS No.:	*53066-19-6*
Cat. No.:	*B1294600*

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This guide provides a comprehensive overview of the spectroscopic data for **1-(2,6-dichlorophenyl)ethanol**, a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Molecular Structure and Properties

- IUPAC Name: **1-(2,6-dichlorophenyl)ethanol**
- Molecular Formula: $C_8H_8Cl_2O$[1]
- Molecular Weight: 191.05 g/mol [1]
- CAS Number: 53066-19-6[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for determining the structure of organic molecules. Below are the tabulated ^1H and ^{13}C NMR data for **1-(2,6-dichlorophenyl)ethanol**.

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^{1}H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.3-7.1	m	3H	Ar-H
~5.2	q	1H	CH-OH
~2.5	s	1H	OH
~1.5	d	3H	CH_3

Note: Predicted values based on typical chemical shifts for similar structures. The exact values can vary based on solvent and concentration.

^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
~140	Ar-C (quaternary)
~132	Ar-C-Cl
~129	Ar-CH
~128	Ar-CH
~70	CH-OH
~25	CH_3

Note: Predicted values based on typical chemical shifts for similar structures. The exact values can vary based on solvent and concentration.

Infrared (IR) Spectroscopy

Attenuated Total Reflectance (ATR) FT-IR spectroscopy provides information about the functional groups present in a molecule.

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Wavenumber (cm^{-1})	Intensity	Assignment
~3400	Broad, Strong	O-H stretch (alcohol)
~3000-2850	Medium	C-H stretch (aliphatic)
~1570	Medium	C=C stretch (aromatic)
~1450	Medium	C-H bend (aliphatic)
~1050	Strong	C-O stretch (secondary alcohol)
~780	Strong	C-Cl stretch

Note: The IR spectrum for **1-(2,6-dichlorophenyl)ethanol** was recorded on a Bruker Tensor 27 FT-IR instrument using an ATR-Neat technique.[1] The peak positions are representative values for the assigned functional groups.

Mass Spectrometry (MS)

Electron Ionization (EI) mass spectrometry was used to determine the mass-to-charge ratio of the molecule and its fragments.

Mass-to-Charge Ratio (m/z)	Relative Intensity	Assignment
177	High	$[M-CH_3]^+$ (^{37}Cl isotope)
175	High	$[M-CH_3]^+$ (^{35}Cl isotope)
116	Medium	$[C_7H_5Cl]^+$
111	Medium	$[C_6H_3Cl]^+$

Note: The data was obtained from the NIST Mass Spectrometry Data Center.[1]

Experimental Protocols

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The following sections detail the generalized methodologies for the key spectroscopic experiments.

NMR Spectroscopy

A sample of 5-10 mg of **1-(2,6-dichlorophenyl)ethanol** is dissolved in approximately 0.5-0.7 mL of a deuterated solvent, such as chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6).[2] The solution is then filtered into a standard 5 mm NMR tube. ^1H and ^{13}C NMR spectra are acquired on a spectrometer operating at a frequency of 300 MHz or higher for ^1H detection.[3] For ^1H NMR, a standard single-pulse experiment is typically used with a relaxation delay of 1-2 seconds between scans. For ^{13}C NMR, a proton-decoupled pulse sequence is employed to simplify the spectrum and enhance signal-to-noise. Chemical shifts are referenced to an internal standard, typically tetramethylsilane (TMS) at 0.00 ppm.

ATR-FTIR Spectroscopy

A small amount of liquid or solid **1-(2,6-dichlorophenyl)ethanol** is placed directly onto the diamond or zinc selenide crystal of the ATR accessory.[4] For a solid sample, a pressure arm is applied to ensure good contact between the sample and the crystal.[5] A background spectrum of the clean, empty ATR crystal is recorded first. Subsequently, the sample spectrum is acquired. The final spectrum is presented in terms of transmittance or absorbance over a typical range of 4000-400 cm^{-1}.

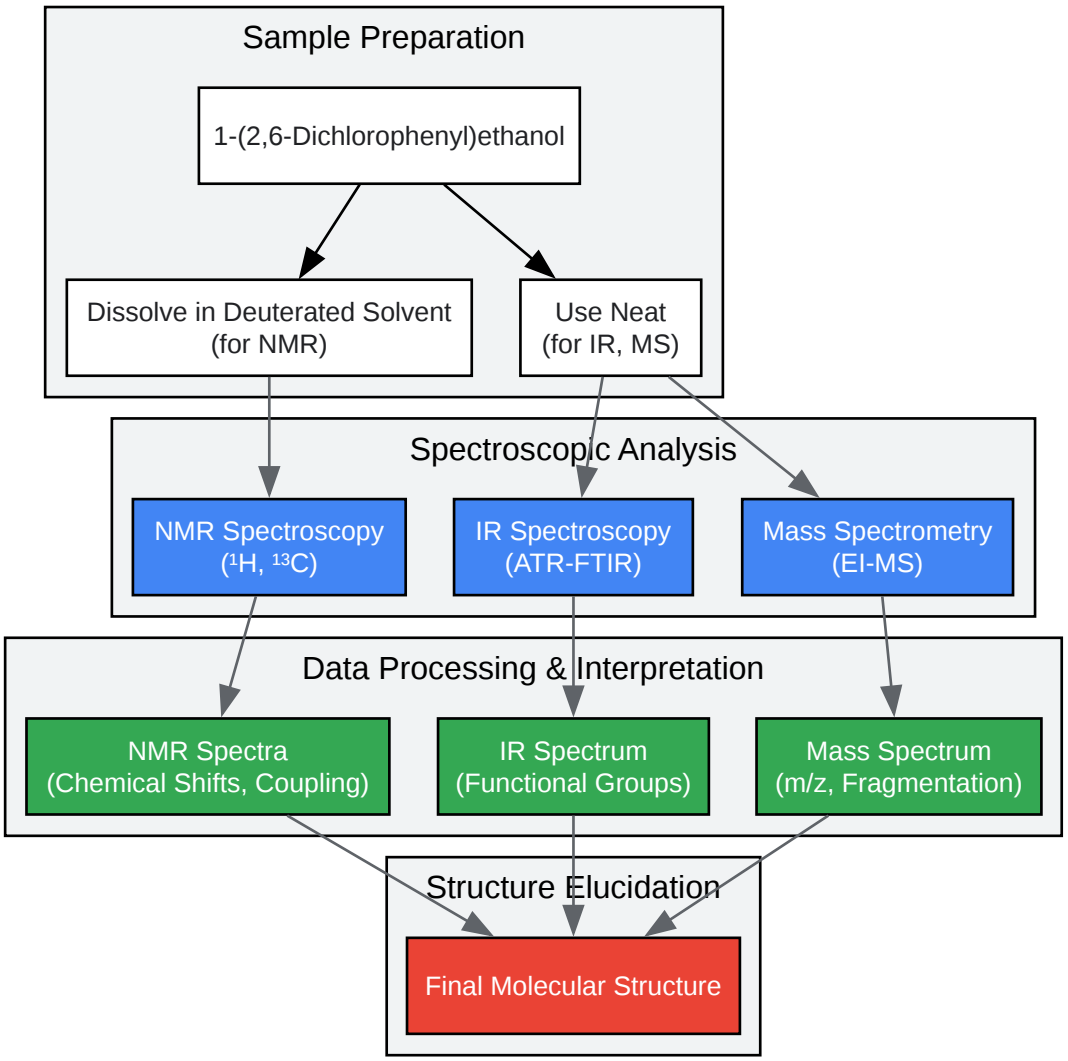
Electron Ionization Mass Spectrometry (EI-MS)

A small amount of the volatile sample is introduced into the ion source of the mass spectrometer, where it is vaporized.[6][7] The gaseous molecules are then bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.[8][9] The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer. The detector records the abundance of each ion, generating a mass spectrum.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound.

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Caption: Workflow for Spectroscopic Analysis of **1-(2,6-Dichlorophenyl)ethanol**.

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